

Application Note: Preparation and Handling of Biotin-YVAD-FMK Stock Solution

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Compound of Interest

Compound Name: Biotin-YVAD-FMK

Cat. No.: B1574906

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Abstract & Scope

This technical guide outlines the standardized protocol for the preparation, storage, and handling of **Biotin-YVAD-FMK** (Biotin-Tyr-Val-Ala-Asp-Fluoromethylketone). This compound acts as a cell-permeable, irreversible inhibitor and affinity label for Caspase-1 (Interleukin-1

Converting Enzyme, ICE). The biotin moiety facilitates the detection and isolation of active Caspase-1 via streptavidin-coupled systems.

Proper solubilization and storage are critical, as the fluoromethylketone (FMK) group is moisture-sensitive and prone to hydrolysis, which irreversibly degrades the inhibitor's potency.

Molecule Specifications & Mechanism

Before preparation, it is essential to understand the physicochemical properties and the biological mechanism to ensure experimental success.

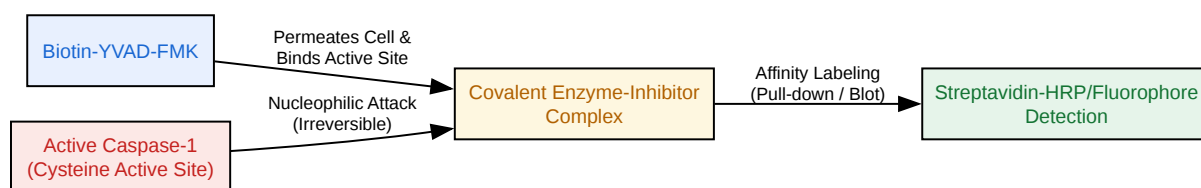
Physicochemical Properties

Property	Specification
Compound Name	Biotin-YVAD-FMK
Sequence	Biotin-Tyr-Val-Ala-Asp-CH ₂ F
Target	Caspase-1 (ICE)
Molecular Weight	~750–850 Da (Check vendor-specific CoA*)
Solubility	Soluble in DMSO (>10 mM)
Appearance	Lyophilized powder (White to off-white)
Permeability	Cell-permeable (due to FMK/peptide structure)

*Note: The exact Molecular Weight (MW) varies slightly depending on the linker used between Biotin and the peptide sequence (e.g., LC-Biotin). Always verify the MW on the specific product vial.

Mechanism of Action

Biotin-YVAD-FMK functions as a "suicide inhibitor." The tetrapeptide sequence YVAD (Tyrosine-Valine-Alanine-Aspartic Acid) provides specificity for the catalytic site of Caspase-1. Upon binding, the FMK group undergoes a nucleophilic attack by the active site cysteine residue of the enzyme, forming a stable, irreversible covalent thioether bond. The Biotin tag remains exposed, allowing for downstream detection.



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Figure 1: Mechanism of **Biotin-YVAD-FMK** Affinity Labeling. The inhibitor covalently binds to active Caspase-1, enabling detection via the biotin tag.^{[1][2][3][4]}

Critical Pre-Solubilization Considerations (Self-Validating Logic)

To ensure the integrity of the stock solution, strict adherence to the following conditions is required. Failure to control moisture is the #1 cause of experimental failure with FMK inhibitors.

- DMSO Purity: Use only Anhydrous DMSO (Dimethyl Sulfoxide), Grade 99.9%.
 - Reasoning: Water molecules in non-anhydrous DMSO can hydrolyze the FMK group over time, rendering the inhibitor inactive even at -20°C.
- Temperature Equilibration:
 - Protocol: Allow the lyophilized product vial to equilibrate to Room Temperature (RT) for at least 20 minutes before opening.
 - Causality: Opening a cold vial introduces condensation from humid lab air. This moisture will become trapped in the stock solution.
- Vessel Selection: Use amber glass vials or wrap polypropylene tubes in foil if light sensitivity is a concern (though FMK peptides are generally stable to light, biotin can be sensitive).

Protocol: Preparation of Stock Solution

Target Concentration: 10 mM (Standard Stock) Solvent: Anhydrous DMSO

Step-by-Step Methodology

Step 1: Calculate Required DMSO Volume

Do not rely on generic volumes. Calculate the volume based on the specific mass and MW printed on your vial.

Example Calculation:

- Mass: 1 mg (1000 µg)

- MW: 800 g/mol (Hypothetical)
- Target Conc: 10 mM

Step 2: Solubilization

- Place the equilibrated vial in a fume hood.
- Add the calculated volume of Anhydrous DMSO directly to the vial.
- Vortex gently for 30–60 seconds.
- Visual QC: Inspect the solution against a light source. It must be completely clear and colorless. If particulates remain, sonicate briefly (5–10 seconds) in a water bath.

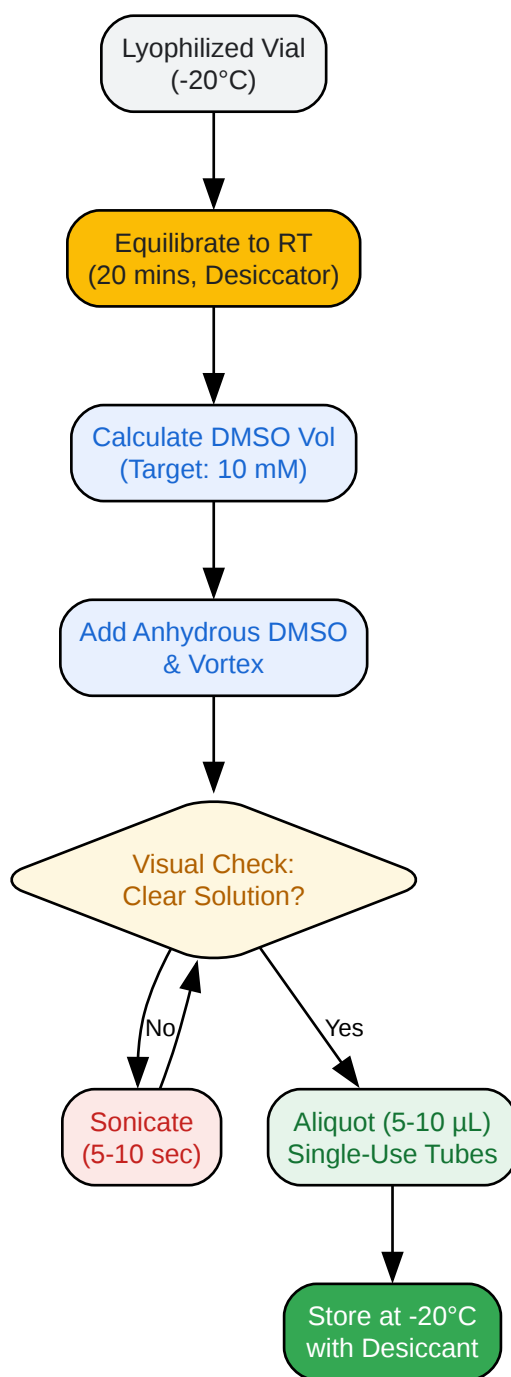
Step 3: Aliquoting (Crucial for Stability)

Never store the bulk stock in a single tube. Repeated freeze-thaw cycles induce condensation and degradation.

- Prepare sterile 0.5 mL microcentrifuge tubes.
- Aliquot the stock solution into single-use volumes (e.g., 5–10 L per tube).
- Optional: Overlay with dry argon gas if available to exclude oxygen/moisture.

Step 4: Storage

- Temperature: -20°C (Preferred) or -80°C.
- Duration: Stable for 6–12 months if kept dry.
- Desiccation: Store aliquots in a secondary container (box or jar) containing desiccant packs (e.g., silica gel) to maintain an anhydrous environment.



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Figure 2: Stock Preparation Workflow. This decision tree ensures proper solubilization and long-term stability.

Usage & Application Guidelines

Dilution for Assays

- Working Concentration: Typically 10–50

M for cell culture.

- Dilution Factor: 1:1000 dilution of a 10 mM stock yields 10

M.

- Vehicle Control: Always include a "DMSO-only" control in your experiment. Ensure final DMSO concentration in cell culture is

(ideally

) to avoid cytotoxicity.

Application: Active Caspase-1 Pull-Down

- Incubation: Treat cells with **Biotin-YVAD-FMK** (10-20

M) for 1–2 hours prior to lysis.

- Lysis: Lyse cells in non-denaturing buffer.

- Capture: Incubate lysate with Streptavidin-Agarose beads.

- Wash: Remove unbound proteins.

- Elution: Boil beads in SDS-PAGE loading buffer.

- Analysis: Western Blot for Caspase-1 (p20 subunit detection confirms activation).

Troubleshooting & FAQ

Issue	Possible Cause	Solution
Precipitation upon thawing	DMSO froze slowly or moisture ingress.	Warm to 37°C and vortex.[5] If precipitate persists, discard (hydrolysis likely).
No inhibition/labeling	Hydrolysis of FMK group.	Check if stock was stored with desiccant. Ensure anhydrous DMSO was used.
High Cell Toxicity	High DMSO concentration.	Ensure final DMSO is . Titrate the inhibitor down.

References

- Hara-Nishimura, I., et al. (2005). Vacuolar Processing Enzyme: An Executor of Plant Cell Death.[6]Plant Cell, 17(9). (Demonstrates use of **Biotin-YVAD-FMK** for Caspase-1-like activity).

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Sources

- 1. xcessbio.com [xcessbio.com]
- 2. Biotin-VAD-FMK, pan-caspase inhibitor (ab142032) | Abcam [abcam.com]
- 3. dokumen.pub [dokumen.pub]
- 4. Biotin-VAD-FMK - MedChem Express [bioscience.co.uk]
- 5. Frontiers | The Caspase Inhibitor Z-VAD-FMK Alleviates Endotoxic Shock via Inducing Macrophages Necroptosis and Promoting MDSCs-Mediated Inhibition of Macrophages Activation [frontiersin.org]
- 6. academic.oup.com [academic.oup.com]

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